

"Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate" molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate

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An In-depth Technical Guide on Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate

This technical guide provides a comprehensive overview of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**, a compound of interest for researchers, scientists, and professionals in drug development. Due to its structural motifs, this molecule is a valuable intermediate in the synthesis of various pharmaceutical agents. Piperidine derivatives are known to be core structures in many bioactive compounds, and the addition of a phenylsulfonyl group can significantly influence the molecule's physicochemical properties and biological activity.

Molecular Profile

The fundamental properties of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** are detailed below. The molecular formula is C₁₄H₁₉NO₄S, and the calculated molecular weight is approximately 313.37 g/mol .

Structural and Physicochemical Data

For comparative analysis, the following table summarizes the key data for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** and a selection of structurally related analogs. This contextual data is essential for understanding the influence of minor structural modifications on the overall properties of the molecule.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Notes
Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate	C14H19NO4S	313.37 (Calculated)	Not Available	The primary subject of this guide.
Ethyl 1-(methylsulfonyl)piperidine-4-carboxylate	C9H17NO4S	235.30	320424-42-8	A close analog with a methylsulfonyl instead of a phenylsulfonyl group. [1] [2]
Ethyl 1-(ethylsulfonyl)piperidine-4-carboxylate	C10H19NO4S	249.33 (Calculated)	832118-87-3	Features an ethylsulfonyl group on the piperidine nitrogen. [3]
Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate	C13H18N2O4S	298.35	Not Available	A related compound with a piperazine ring instead of piperidine. [4]
Ethyl 1-benzylpiperidine-4-carboxylate	C15H21NO2	247.33	Not Available	An analog with a benzyl group. [5]

Experimental Protocols

The synthesis of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** can be achieved through the sulfonylation of the parent piperidine. The following protocol is a standard method adapted from the synthesis of analogous compounds.

Synthesis of Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate

Materials:

- Ethyl piperidine-4-carboxylate
- Benzenesulfonyl chloride
- Triethylamine (or another suitable base)
- Dichloromethane (or another suitable aprotic solvent)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator

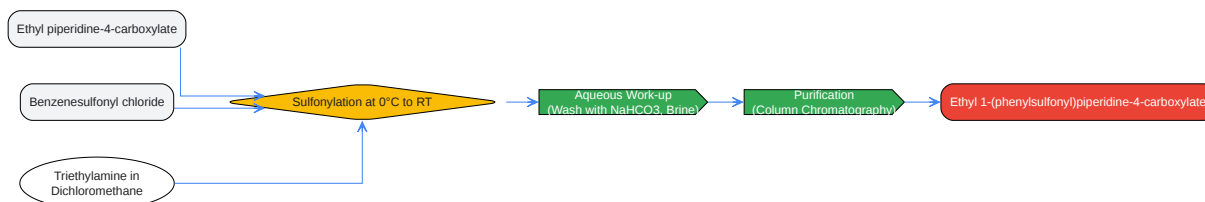
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve ethyl piperidine-4-carboxylate in anhydrous dichloromethane. Cool the solution to 0 °C in an ice bath.
- **Addition of Base:** Add triethylamine to the solution. This will act as a base to neutralize the hydrochloric acid byproduct of the reaction.
- **Addition of Sulfonylating Agent:** While maintaining the temperature at 0 °C, add benzenesulfonyl chloride dropwise to the stirred solution.
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitoring by thin-layer chromatography is recommended).

- Work-up:
 - Quench the reaction by adding water.
 - Separate the organic layer.
 - Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter off the drying agent.
- Purification: Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product. The crude product can be further purified by column chromatography on silica gel.

Visualized Workflow

The following diagram illustrates the synthetic pathway for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**.



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Caption: Synthetic pathway for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**.

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